

Technical Guide: Physicochemical Properties of sec-Butyl 4-hydroxybenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: sec-Butyl 4-hydroxybenzoate

Cat. No.: B103004

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of **sec-Butyl 4-hydroxybenzoate**, a compound of interest in various scientific and industrial applications, including its role as a preservative in cosmetics and its potential endocrine-disrupting activities.

Core Molecular Information

sec-Butyl 4-hydroxybenzoate, also known as sec-butylparaben, is an organic compound belonging to the paraben family. It is the ester of p-hydroxybenzoic acid and sec-butanol.

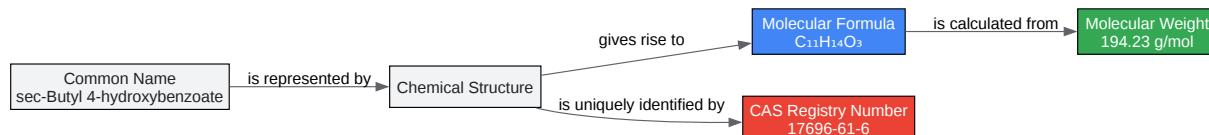
Molecular Formula and Weight

The fundamental identity of a chemical compound is defined by its molecular formula and weight. These parameters are crucial for stoichiometric calculations in chemical reactions, analytical characterization, and formulation development.

Property	Value	Citation(s)
Molecular Formula	$C_{11}H_{14}O_3$	[1] [2] [3]
Molecular Weight	194.23 g/mol	[1]
IUPAC Name	sec-Butyl 4-hydroxybenzoate	[2]
CAS Registry Number	17696-61-6	[1] [2]
Synonyms	p-Hydroxybenzoic acid sec-butyl ester, sec-Butyl p-hydroxybenzoate	[2]

Logical Relationship of Chemical Identification

The accurate identification of a chemical substance is a foundational step in research and development. The following diagram illustrates the logical flow from the common name to its precise molecular identifiers.



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Diagram of chemical identification workflow.

This guide serves as a foundational document. Further in-depth analyses, including experimental protocols for its synthesis or evaluation of its biological activity, would require dedicated literature searches beyond the scope of its basic molecular identification.

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References

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